

# Prothioconazole maximum residue levels MRL validation

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## Compound Focus: Prothioconazole

CAS No.: 178928-70-6

Cat. No.: S540441

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## Established MRLs for Prothioconazole

Crop Commodity	Existing EU MRL (mg/kg)	Proposed/Assessed MRL (mg/kg)	Basis for Proposal / Notes
Celeriacs	0.01 (LOQ)	0.1	Sufficient residue trials provided [1] [2].
Rapeseeds	0.15	0.2	Sufficient residue trials provided [1] [2].
Garlic, Onions, Shallots	Not specified (LOQ: 0.02)	0.03	Data sufficient to derive MRL proposals [3].
Sugar Beet Roots	0.01 (LOQ)	0.03	Data sufficient to derive MRL proposal [4].
Chicory Roots	0.01 (LOQ)	0.03	MRL set via extrapolation from sugar beet data [4].

## MRL Validation and Regulatory Context

The MRL validation for **prothioconazole** involves a comprehensive process to ensure consumer safety.

- **Residue Definition and Metabolism:** For enforcement purposes, the residue is defined as **prothioconazole-desthio (sum of isomers)** [1] [4]. For a more comprehensive risk assessment, the definition also includes the sum of **prothioconazole-desthio** and its metabolites containing a specific triazole moiety, plus several **Triazole Derivative Metabolites (TDMs)**: Triazole alanine (TA), Triazole lactic acid (TLA), Triazole acetic acid (TAA), and 1,2,4-triazole (1,2,4-T) [1] [4].
- **Analytical Methods for Enforcement:** Adequately validated analytical methods are available to control residues of **prothioconazole-desthio** in plant commodities at a **Limit of Quantification (LOQ) of 0.02 mg/kg** [3] [4].
- **Consumer Risk Assessment Conclusion:** For the uses on the crops listed above, EFSA consistently concluded that **the short-term and long-term intake of residues is unlikely to present a risk to consumer health** [1] [3] [4]. An indicative exposure assessment for the TDMs from these specific uses also did not raise consumer intake concerns [3] [4].
- **Ongoing Data Gaps:** While MRLs have been set for specific crops, the overall assessment of **prothioconazole** is not fully complete [5]. A 2025 peer review notes that the consumer risk assessment remains provisional pending finalization of the residue definitions for risk assessment and clarification of the genotoxic potential of certain metabolites [5]. There are also unresolved long-term risks to birds, mammals, and aquatic organisms for certain uses [5].

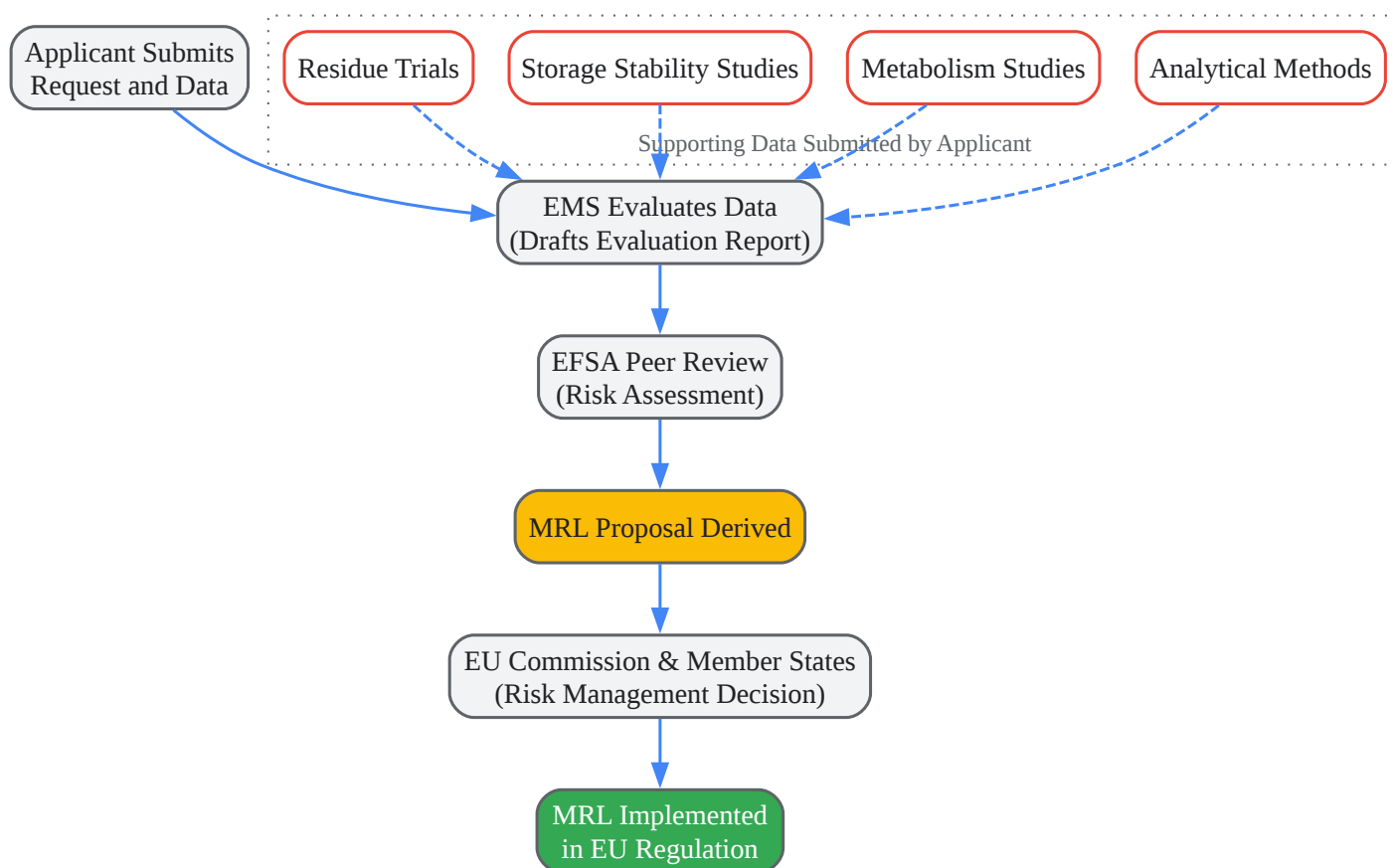
## Experimental Protocols for MRL Assessment

The MRL proposals and validation are backed by standardized experimental data. Here are the key methodologies required by EFSA:

- **Residue Trials:** **Field trials** are conducted according to **Good Agricultural Practices (GAP)** in different geographical regions of the EU. A sufficient number of trials must demonstrate the maximum residue level expected under the proposed use conditions [1].
- **Storage Stability Studies:** Studies must demonstrate the stability of the pesticide residues (parent compound and metabolites) in frozen crop samples for the duration of the residue trials. This ensures the analytical results from the trials are reliable [1].
- **Livestock Dietary Burden Calculation:** For pesticides used on animal feed crops, a calculation is performed to estimate the potential intake of residues by livestock. This determines if studies are needed to set MRLs in meat, milk, and eggs [1] [4].
- **Processing Studies:** These studies investigate the effect of commercial or domestic processing (e.g., drying, milling) on the nature and magnitude of pesticide residues. They are required if the expected residue level in the raw agricultural commodity is high enough to contribute significantly to dietary intake [1] [4].

## MRL Application and Validation Workflow

The following diagram illustrates the general workflow for modifying or establishing a new MRL, based on the EFSA procedure as seen in the search results [1]:



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## References

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